

SB-435495 Hydrochloride: A Technical Guide to its Primary Target Identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB-435495 hydrochloride

Cat. No.: B15139933

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Abstract

SB-435495 hydrochloride is a potent, selective, and orally active inhibitor of lipoprotein-associated phospholipase A2 (Lp-PLA2).^{[1][2][3]} Initial ambiguity with other similarly named compounds, such as the TGF- β /ALK inhibitor SB-431542, has been clarified through targeted research, confirming Lp-PLA2 as the primary molecular target of SB-435495. This technical guide provides an in-depth overview of the target identification of SB-435495, including its inhibitory potency, the signaling pathway of its target, and detailed experimental protocols for its characterization.

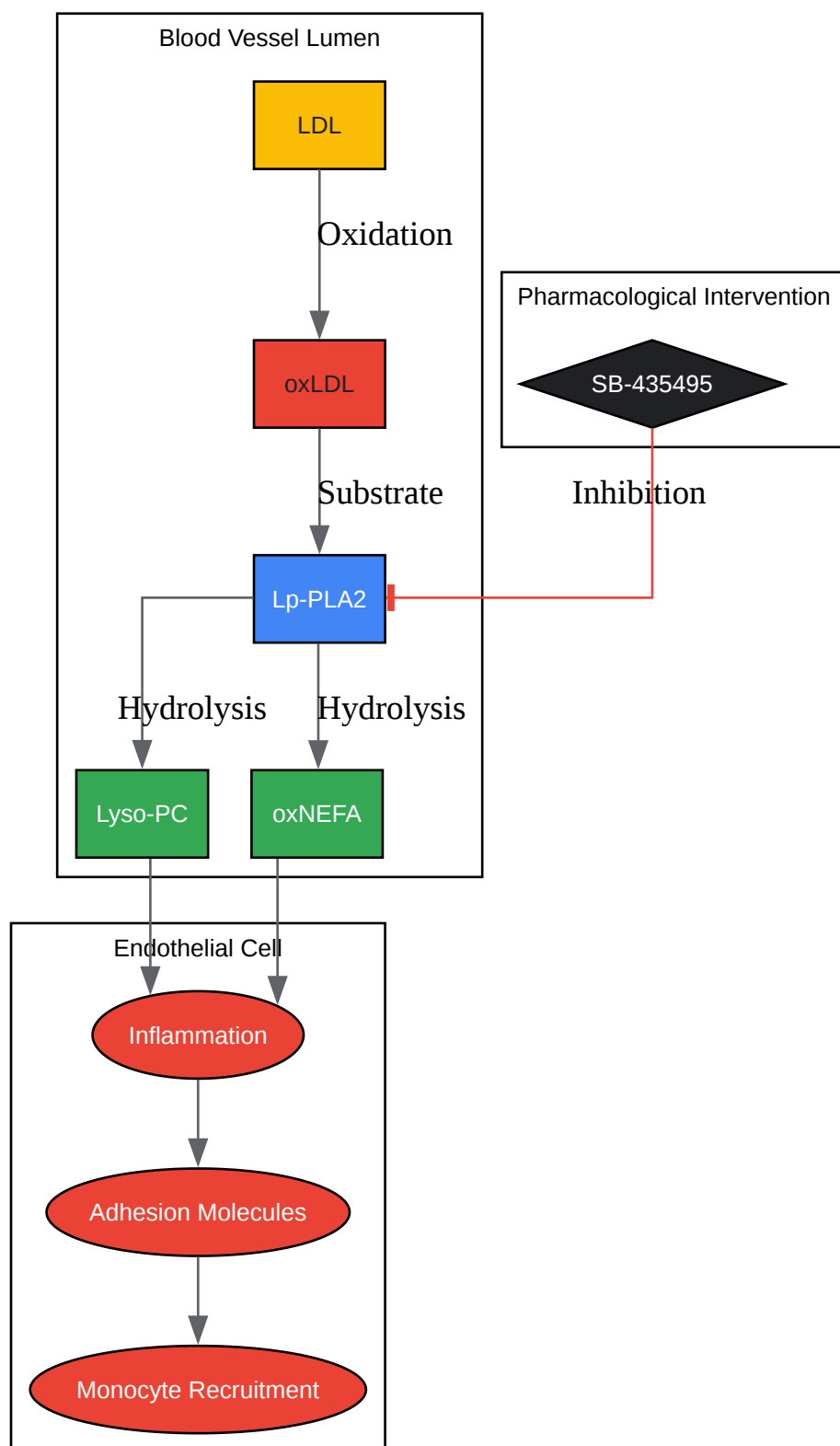
Quantitative Inhibitory Profile of SB-435495

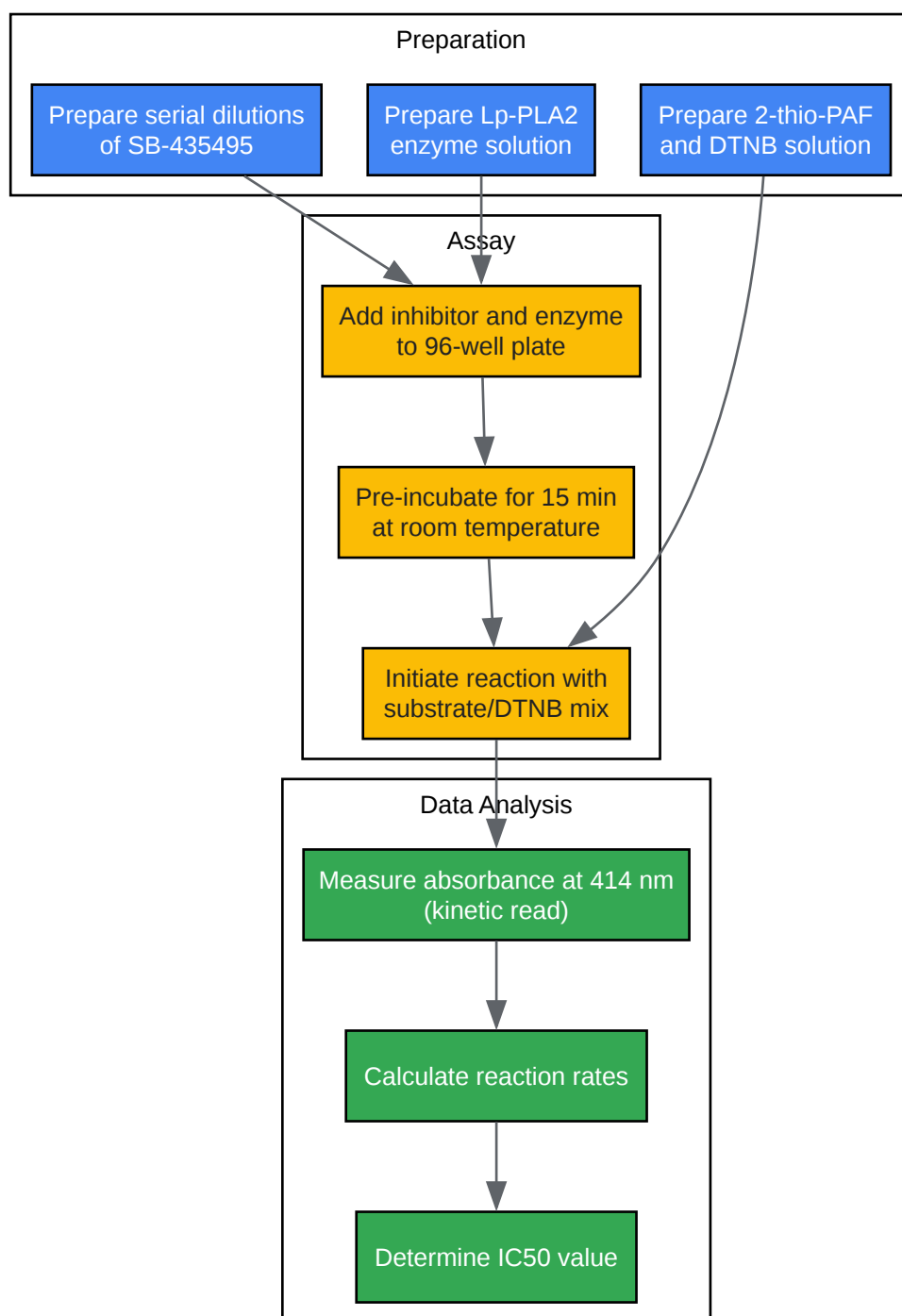
SB-435495 demonstrates sub-nanomolar potency against its primary target, Lp-PLA2. The following table summarizes the key quantitative data regarding its inhibitory activity.

Compound	Target	Assay Type	IC50	Reference
SB-435495	Lp-PLA2	Enzymatic Assay	0.06 nM	[2]
SB-435495	CYP450 3A4	Enzymatic Assay	10 μ M	[2]

Target Signaling Pathway: Lp-PLA2 in Atherosclerosis

Lp-PLA2 is an enzyme that hydrolyzes oxidized phospholipids in low-density lipoprotein (LDL) particles, leading to the generation of pro-inflammatory mediators.^[4] This process is a key contributor to the development and progression of atherosclerosis. The signaling cascade involving Lp-PLA2 is depicted below.





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- To cite this document: BenchChem. [SB-435495 Hydrochloride: A Technical Guide to its Primary Target Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139933#sb-435495-hydrochloride-target-identification]

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